

H-DL-Phe-OMe.HCl safety, handling, and storage guidelines

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Compound of Interest

Compound Name: *H-DL-Phe-OMe.HCl*

Cat. No.: *B1352385*

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An In-depth Technical Guide to the Safety, Handling, and Storage of **H-DL-Phe-OMe.HCl**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **H-DL-Phe-OMe.HCl** (DL-Phenylalanine methyl ester hydrochloride), a compound utilized in pharmaceutical development and nutritional supplements.^{[1][2][3]} Adherence to these guidelines is crucial for ensuring a safe laboratory environment and maintaining the integrity of the product.

Product Identification and Properties

- Chemical Name: DL-Phenylalanine methyl ester hydrochloride^{[1][4]}
- Synonyms: DL-Phe-OMe.HCl, **H-DL-Phe-OMe.HCl**, methyl 2-amino-3-phenylpropanoate hydrochloride^{[1][5][6]}
- CAS Number: 5619-07-8^{[1][4]}
- Molecular Formula: C₁₀H₁₃NO₂·HCl^{[1][4]}
- Appearance: White to off-white powder or solid.^{[1][5][7]}

Table 1: Physicochemical Properties of **H-DL-Phe-OMe.HCl**

Property	Value	References
Molecular Weight	215.68 g/mol	[1][6][7][8]
Melting Point	157 - 162 °C	[1][5][7]
Solubility	Slightly soluble in water. Soluble in DMSO (slightly) and Methanol (sparingly).	[3][5]
Purity	≥ 99% (HPLC)	[1]

Hazard Identification and Toxicology

While many sources state no known hazards, it is prudent to handle **H-DL-Phe-OMe.HCl** as a potentially hazardous substance.[9] Some sources indicate it may cause skin, eye, and respiratory irritation.[3]

Potential Health Effects:[9]

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed.
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.
- Eye Contact: May cause eye irritation.

Toxicological Data:

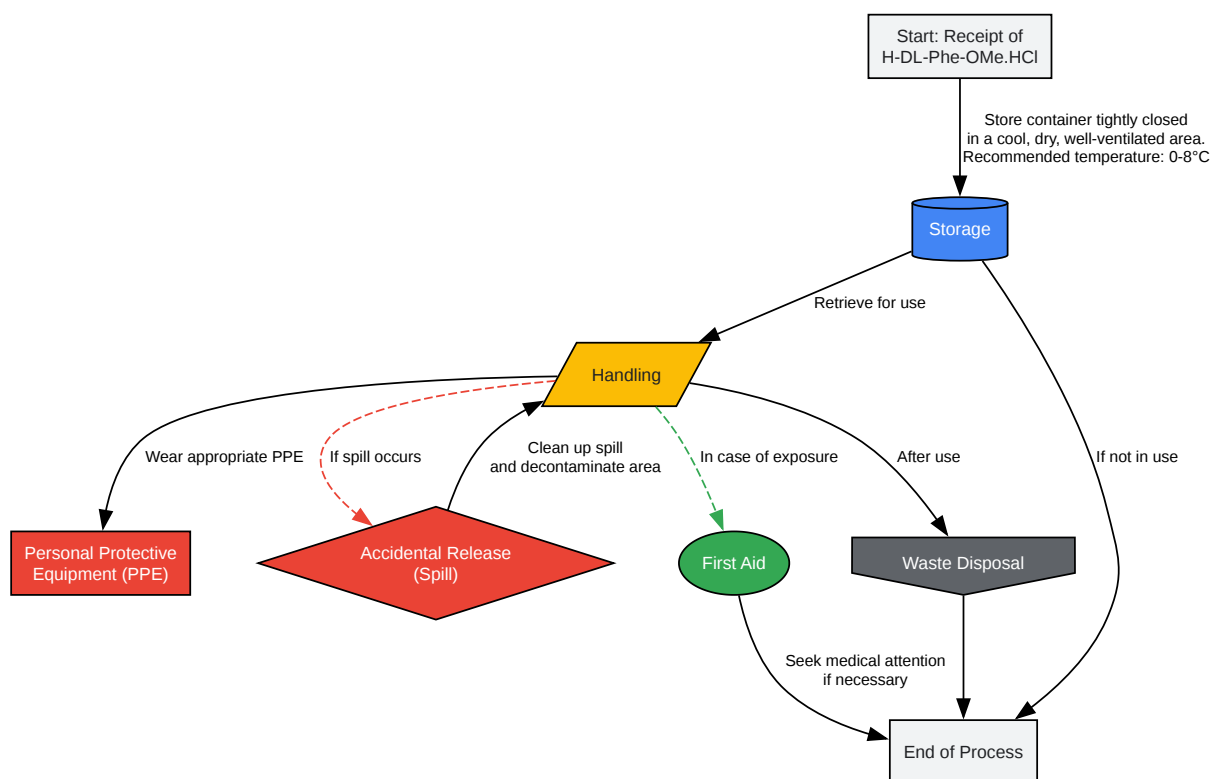
Limited toxicological data is available. Most safety data sheets report that no data is available for acute toxicity, carcinogenicity, mutagenicity, or other toxicological endpoints.[10]

Experimental Protocols: Safety and Handling

There are no specific experimental protocols for the use of **H-DL-Phe-OMe.HCl** outlined in the provided search results. However, standard laboratory safety protocols should be strictly followed.

Safety, Handling, and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **H-DL-Phe-OMe.HCl**.



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